

Toxicological Profile of Sulfur Tetrafluoride

Exposure: An In-depth Technical Guide

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Compound of Interest

Compound Name: *SP4f*

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Executive Summary

Sulfur tetrafluoride (SF₄) is a colorless, highly reactive gas with a distinct sulfurous odor.[1][2][3][4] It is a potent and corrosive chemical, primarily used as a fluorinating agent in the synthesis of organic and inorganic compounds.[2] The toxicological profile of sulfur tetrafluoride is of significant concern due to its severe irritant effects on the skin, eyes, and respiratory tract.[1][3][4][5] The primary mechanism of its toxicity is not from the molecule itself, but from its rapid hydrolysis upon contact with moisture to form highly corrosive and toxic byproducts, namely hydrogen fluoride (HF) and sulfur dioxide (SO₂).[6] This guide provides a comprehensive overview of the toxicological data available for sulfur tetrafluoride, including its physicochemical properties, toxicokinetics, and effects on various organ systems. Detailed experimental protocols for key toxicological studies are described, and quantitative data are summarized for ease of reference.

Physicochemical Properties

A summary of the key physicochemical properties of sulfur tetrafluoride is presented in Table 1. This information is critical for understanding its behavior and potential for exposure.

Table 1: Physicochemical Properties of Sulfur Tetrafluoride

Property	Value	Reference
Chemical Formula	SF ₄	[3]
Molecular Weight	108.06 g/mol	[4]
Appearance	Colorless gas	[1][3][4]
Odor	Distinct sulfur-like/sulfur dioxide-like odor	[1][3]
Boiling Point	-40 °C (-40 °F) at 760 mmHg	[4]
Melting Point	-121.0 °C (-185.8 °F)	
Vapor Pressure	10.5 atm at 21.1 °C (70 °F)	
Vapor Density	3.78 (Air = 1)	
Water Solubility	Reacts violently with water	[4]

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion

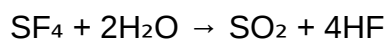
Due to its high reactivity, the toxicokinetics of sulfur tetrafluoride are primarily dictated by its hydrolysis products.

- **Absorption:** Inhalation is the primary route of exposure.[5] Upon inhalation, sulfur tetrafluoride gas rapidly comes into contact with the moist surfaces of the respiratory tract and hydrolyzes. Dermal and ocular absorption are also significant routes of exposure, with the hydrolysis occurring on the skin and eye surfaces.
- **Distribution:** The distribution of sulfur tetrafluoride itself is limited due to its rapid breakdown. However, its hydrolysis products, hydrogen fluoride and sulfur dioxide, are absorbed and can be distributed systemically. Fluoride ions from HF can be distributed to and accumulate in bones and teeth.[7]
- **Metabolism:** The primary "metabolism" of sulfur tetrafluoride is its abiotic hydrolysis. There is no evidence of enzymatic metabolism of the parent compound.

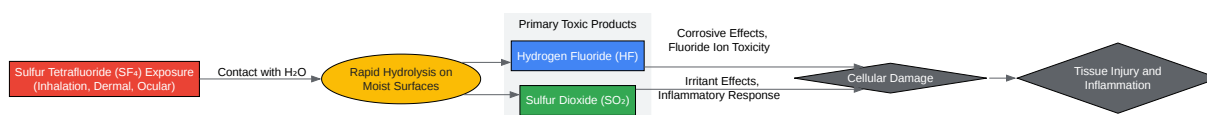
- Excretion: Fluoride is primarily excreted through the urine.[8]

Mechanism of Toxicity

The toxicity of sulfur tetrafluoride is a direct result of its rapid and exothermic reaction with water, which produces hydrogen fluoride and sulfur dioxide.



These hydrolysis products are responsible for the severe corrosive effects observed upon exposure.



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Mechanism of Sulfur Tetrafluoride Toxicity

Hydrogen Fluoride (HF) Toxicity

Hydrogen fluoride is a highly corrosive acid that causes severe burns upon contact with any tissue. The fluoride ion readily penetrates tissues, causing cellular necrosis and decalcification. [9] Systemically, fluoride ions can bind to calcium and magnesium, leading to hypocalcemia and hypomagnesemia, which can result in cardiac arrhythmias and other severe systemic effects.[9]

Sulfur Dioxide (SO₂) Toxicity

Sulfur dioxide is a severe irritant to the mucous membranes of the respiratory tract, eyes, and skin.[10] In the respiratory system, it can induce bronchoconstriction, particularly in asthmatic

individuals.[11] SO₂ can also lead to the formation of sulfurous acid on moist surfaces, further contributing to its irritant properties.

Toxicological Studies

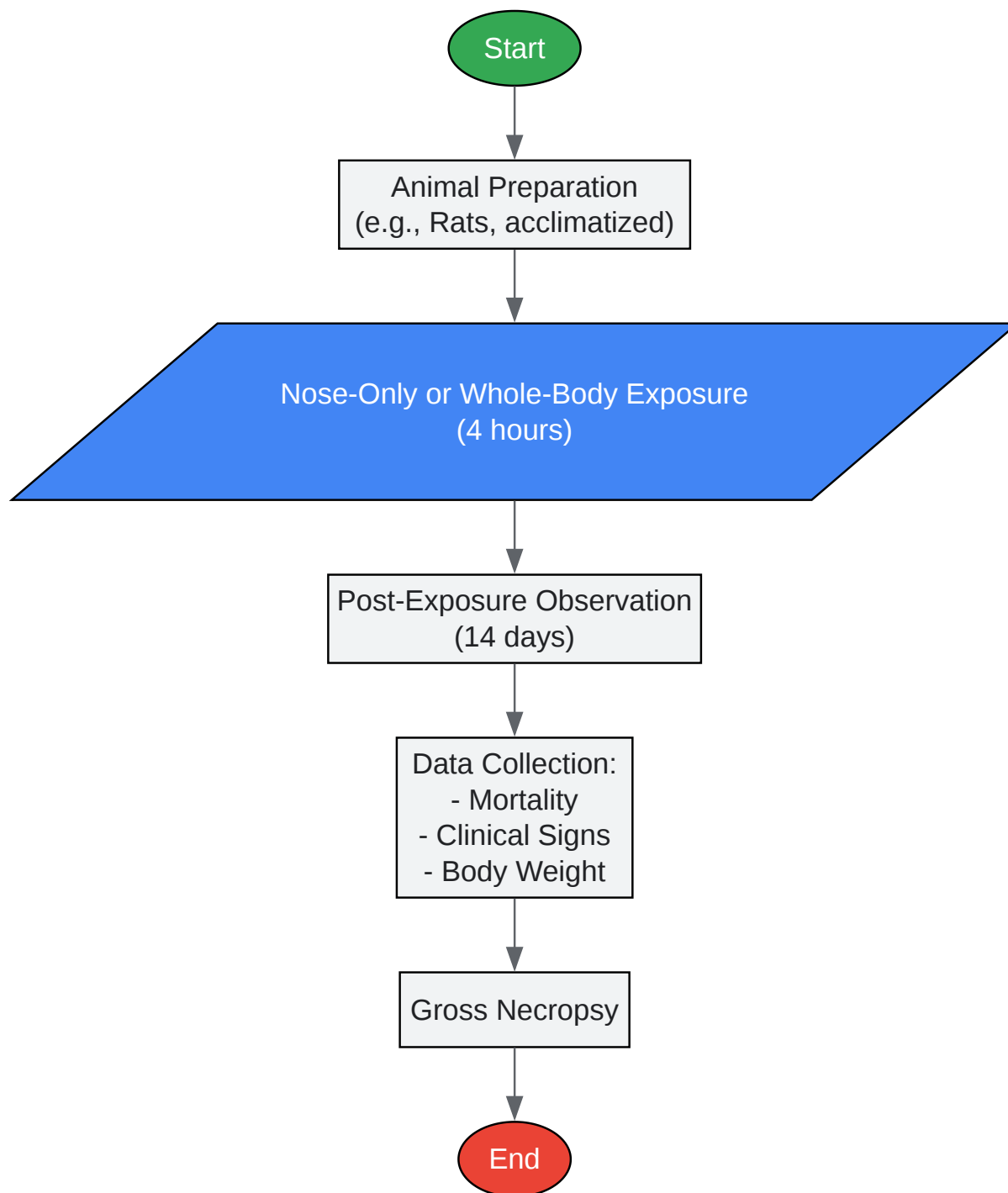
Acute Toxicity

Sulfur tetrafluoride is highly toxic via the inhalation route.

Table 2: Acute Inhalation Toxicity of Sulfur Tetrafluoride in Animals

Species	Exposure Duration	LC50	Observed Effects	Reference
Rat	4 hours	20 ppm	Lethal	[6]
Rat	4 hours	19 ppm/4h	LCLo	
Rat	10 days (4h/day)	4 ppm	Nasal discharge, dyspnea, weakness, emphysema	[6]

The objective of an acute inhalation toxicity study is to determine the median lethal concentration (LC50) of a substance.[12][13][14]



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OECD 403 Experimental Workflow

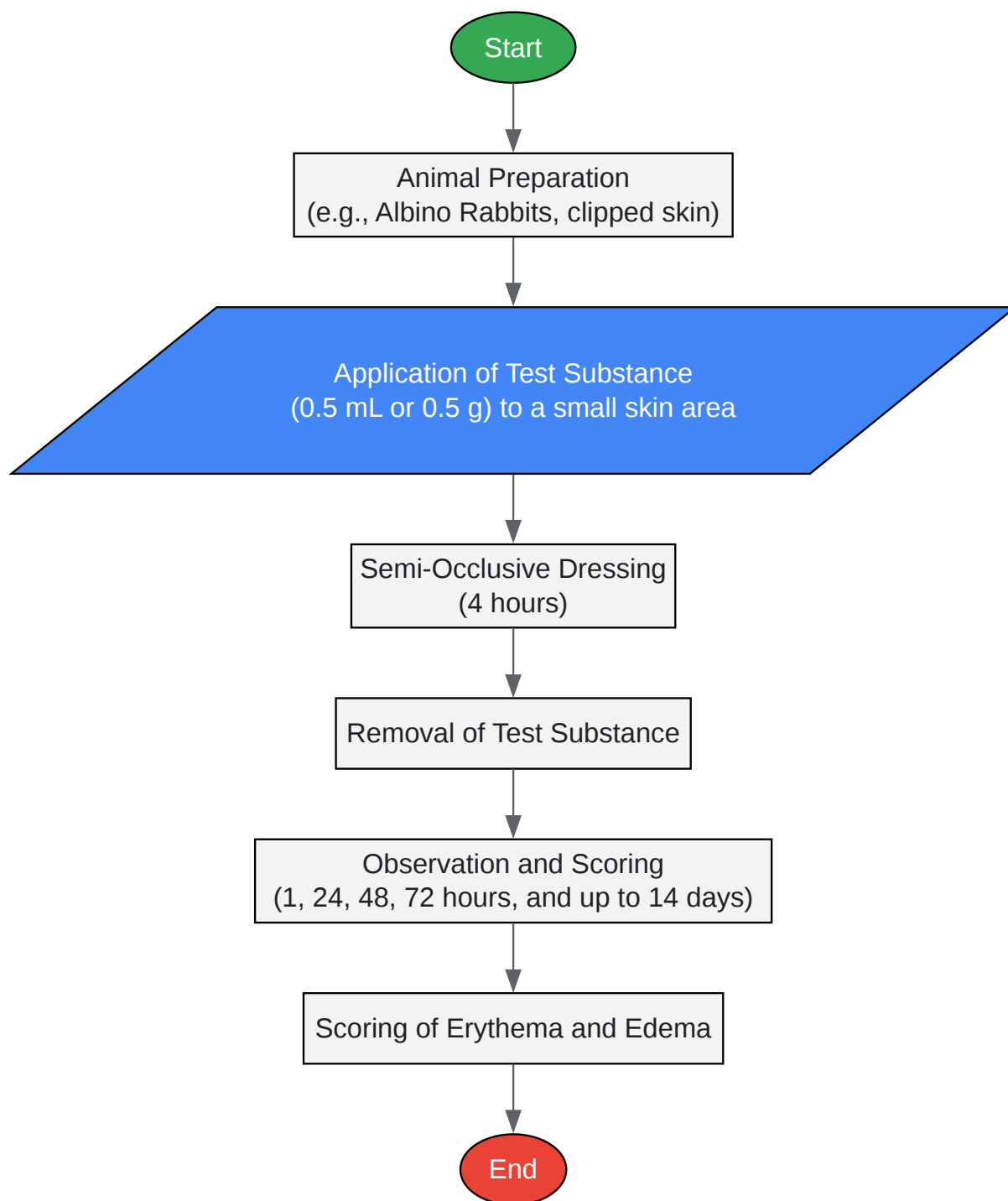
- Test Animals: Young, healthy adult rats are typically used.[15]

- Exposure System: Animals are exposed in dynamic inhalation chambers, either whole-body or nose-only.[16]
- Concentration: A range of concentrations are tested to determine the LC50.
- Duration: A single 4-hour exposure is standard.[15]
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days post-exposure.[12][14]
- Pathology: A gross necropsy is performed on all animals at the end of the study.

Dermal and Ocular Toxicity

Sulfur tetrafluoride is a severe irritant to the skin and eyes.[1][3][4] Direct contact can cause severe burns and permanent damage.

This test evaluates the potential of a substance to cause skin irritation or corrosion.[2][17][18][19]



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OECD 404 Experimental Workflow

- Test Animals: Albino rabbits are the preferred species.[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Application: A single dose of the test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a small area of the skin.[\[17\]](#)[\[18\]](#)
- Exposure: The application site is covered with a semi-occlusive dressing for 4 hours.[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Observations: The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal, and observations may continue for up to 14 days to assess reversibility.[\[18\]](#)

This test assesses the potential of a substance to cause eye irritation or corrosion.[\[1\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

- Test Animals: Albino rabbits are typically used.[\[22\]](#)
- Application: A single dose of the test substance is instilled into the conjunctival sac of one eye. The other eye serves as a control.[\[20\]](#)[\[22\]](#)
- Observations: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation, and observations can continue for up to 21 days.[\[21\]](#)[\[22\]](#)

Chronic Toxicity

The primary concern with chronic exposure to sulfur tetrafluoride is fluorosis, resulting from the systemic absorption of fluoride ions.[\[7\]](#) Fluorosis is characterized by the mottling of teeth and, in more severe cases, skeletal changes.[\[7\]](#)[\[24\]](#)

Human Health Effects

Accidental human exposure to sulfur tetrafluoride has been reported, primarily in occupational settings. Symptoms of acute inhalation exposure include severe irritation of the eyes, nose, and throat, coughing, shortness of breath, and chest tightness, which can progress to pulmonary edema.[\[7\]](#)

Carcinogenicity, Mutagenicity, and Reproductive Toxicity

There is currently no data available to assess the carcinogenic, mutagenic, or reproductive toxicity of sulfur tetrafluoride.

Exposure Limits

To protect workers from the harmful effects of sulfur tetrafluoride, several organizations have established occupational exposure limits.

Table 3: Occupational Exposure Limits for Sulfur Tetrafluoride

Organization	Limit	Value
NIOSH	REL (Recommended Exposure Limit) - Ceiling	0.1 ppm (0.4 mg/m ³)
ACGIH	TLV (Threshold Limit Value) - Ceiling	0.1 ppm (0.4 mg/m ³)

Conclusion

Sulfur tetrafluoride is a highly toxic and corrosive gas, with its primary hazard stemming from its rapid hydrolysis to hydrogen fluoride and sulfur dioxide. Acute exposure can cause severe irritation and burns to the skin, eyes, and respiratory tract, potentially leading to life-threatening pulmonary edema. Chronic exposure may result in fluorosis. Due to its high reactivity and toxicity, stringent safety precautions and engineering controls are essential when handling this chemical. Further research is needed to evaluate its potential for carcinogenicity, mutagenicity, and reproductive toxicity.

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References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. Sulfur tetrafluoride | F4S | CID 24555 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. SULFUR TETRAFLUORIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. ODM. Is Sulfur Tetrafluoride Gas Toxic? [taiyugas.com]
- 6. 1988 OSHA PEL Project - Sulfur Tetrafluoride | NIOSH | CDC [cdc.gov]
- 7. nj.gov [nj.gov]
- 8. Molecular basis of fluoride toxicities: Beyond benefits and implications in human disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Hydrogen Fluoride (HF) | Medical Management Guidelines | Toxic Substance Portal | ATSDR [wwwn.cdc.gov]
- 10. Sulfur Dioxide Effects on Health - Air (U.S. National Park Service) [nps.gov]
- 11. HEALTH EFFECTS - Toxicological Profile for Sulfur Dioxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 12. OECD No. 403: Acute Inhalation Test - Analytice [analytice.com]
- 13. oecd.org [oecd.org]
- 14. oecd.org [oecd.org]
- 15. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services [toxicology-ind.com]
- 16. Exposing Animals to Oxidant Gases: Nose Only vs. Whole Body - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Test No. 404: Acute Dermal Irritation/Corrosion - OECD - Google Books [books.google.com.pk]
- 18. oecd.org [oecd.org]
- 19. oecd.org [oecd.org]
- 20. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 21. nucro-technics.com [nucro-technics.com]
- 22. oecd.org [oecd.org]
- 23. oecd.org [oecd.org]

- 24. Dental fluorosis - Wikipedia [en.wikipedia.org]
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